An In-Depth Technical Guide to the Safe Handling of (2-Ethynylphenyl)methanamine

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Compound of Interest

Compound Name:	*(2-Ethynylphenyl)methanamine*
CAS No.:	*38379-21-4*
Cat. No.:	*B1419510*

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Abstract: **(2-Ethynylphenyl)methanamine** is a bifunctional molecule featuring a primary amine and a terminal alkyne, making it a valuable building block in medicinal chemistry and materials science. Its utility in the synthesis of complex heterocyclic systems and as a precursor for novel pharmaceutical agents is well-established.[1] However, its chemical reactivity necessitates a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **(2-Ethynylphenyl)methanamine**, ensuring the protection of personnel and the integrity of experimental outcomes.

Compound Identification and Physicochemical Properties

(2-Ethynylphenyl)methanamine is an organic compound that is typically handled as a solid or, in some cases, as a solution. Understanding its fundamental properties is the first step in a robust safety assessment. While specific data for the 2-isomer is sparse, properties can be inferred from its isomers and related structures.

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Property	Data	Source(s)
IUPAC Name	(2-Ethynylphenyl)methanamine	N/A
Synonyms	2-Aminomethyl-1-ethynylbenzene	N/A
CAS Number	38379-21-4	[2]
Molecular Formula	C_9H_9N	[3][4]
Molecular Weight	131.17 g/mol	[3][4]
Appearance	Varies; often a solid	N/A
Storage Temp.	Recommended 2-8°C, under inert atmosphere	[5][6]

Hazard Identification and GHS Classification

Based on data from its isomers, (4-ethynylphenyl)methanamine and (3-ethynylphenyl)methanamine, the primary hazards are associated with its corrosive and toxic nature. The amine functional group contributes to its basicity and skin/eye irritancy, while the overall molecule can be harmful if ingested, inhaled, or absorbed through the skin.

GHS Pictogram(s)	Signal Word	Hazard Statements
	Danger	H302: Harmful if swallowed.[4][7][8] H314: Causes severe skin burns and eye damage.[4] H319: Causes serious eye irritation.[7][8] H332: Harmful if inhaled.[4] H335: May cause respiratory irritation.[4][7][8]

Precautionary Statements (Selected):

- Prevention: P260, P261, P271, P280[8][9]
- Response: P301+P310, P302+P352, P304+P340, P305+P351+P338[8]

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- Storage: P403+P233, P405[8][10]
- Disposal: P501[10]

Risk Assessment and Safe Handling Workflow

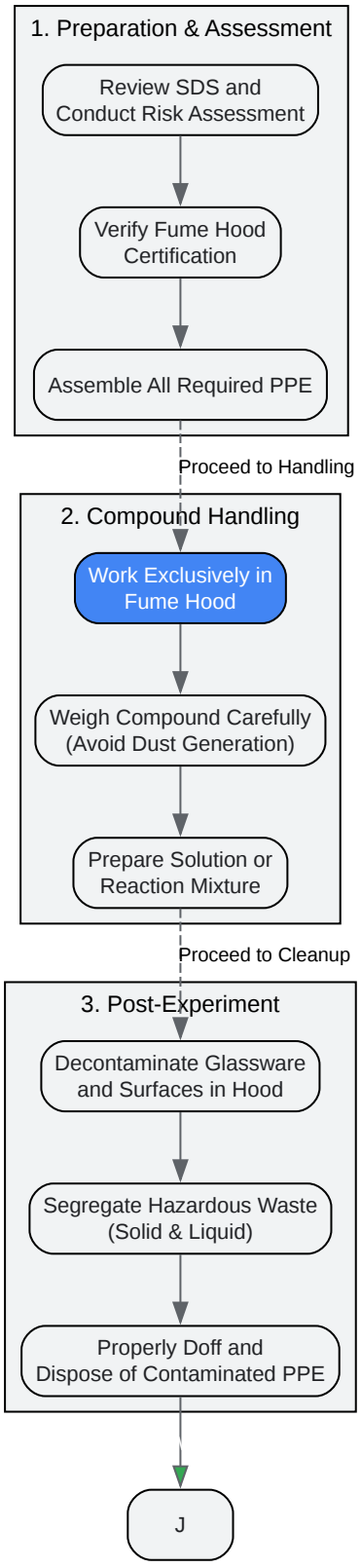
A systematic approach to handling **(2-Ethynylphenyl)methanamine** is critical. This involves a pre-experimental risk assessment and the consistent use of engineering controls to minimize exposure.

Core Engineering Controls:

- Chemical Fume Hood: All manipulations of the solid compound or its solutions must be performed inside a certified chemical fume hood to control inhalation exposure.[8][10]
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors or dust.[7]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[11]

The following workflow diagram outlines the critical steps and decision points for safely incorporating this reagent into experimental protocols.

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Caption: Workflow for the safe handling of **(2-Ethynylphenyl)methanamine**.

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Personal Protective Equipment (PPE) Protocol

The use of appropriate PPE is mandatory and serves as the final barrier between the researcher and the chemical.[12][13]

- Eye and Face Protection:
  - Wear chemical safety goggles that conform to EU EN166 or NIOSH standards.[7]
  - For operations with a higher risk of splashing (e.g., transfers, quenching reactions), a full-face shield must be worn over the safety goggles.[7][14]
- Skin and Body Protection:
  - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times.[14] Inspect gloves for any signs of degradation or puncture before each use.[7][9] Use the proper glove removal technique to avoid contaminating your skin.[7][9]
  - Lab Coat: A flame-resistant lab coat must be worn, fully buttoned, with sleeves extending to the wrists.
  - Clothing and Footwear: Wear long pants and closed-toe shoes made of a non-porous material.[15]
- Respiratory Protection:
  - Under normal conditions within a functioning fume hood, respiratory protection is not typically required.
  - In the event of a significant spill or ventilation failure, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates (e.g., ABEK-P2 type) should be used by trained personnel.[7]

Safe Handling and Storage Procedures

Adherence to strict protocols for handling and storage is essential to prevent accidents and maintain compound stability.

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Detailed Handling Protocol:

- Preparation: Before retrieving the compound from storage, prepare the work area in the fume hood by laying down absorbent, disposable bench paper.
- Inert Atmosphere: Given the compound's reactive nature, consider handling it under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques) for sensitive applications to prevent oxidation or side reactions.
- Weighing: To minimize dust formation, do not scrape the solid. Instead, gently tap the material from the storage vial onto weighing paper or directly into the reaction vessel.
- Transfers: If transferring the solid, use a powder funnel. If transferring a solution, use a syringe or cannula.
- Housekeeping: Clean any minor spills within the fume hood immediately with a damp cloth or paper towel, which should then be disposed of as solid hazardous waste.

Storage Requirements:

- Container: Keep the container tightly closed to prevent moisture absorption and degradation.[8][10]
- Location: Store in a locked, dedicated cabinet for toxic and reactive chemicals.[8][10] The storage area must be cool, dry, and well-ventilated.[10]
- Temperature: Store at the recommended temperature of 2-8°C.[5][6]
- Incompatibilities: Segregate from strong oxidizing agents, acids, and sources of ignition.[10][16] The amine can react exothermically with acids, and the alkyne can be reactive towards certain metals and oxidizers.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

Spill Response Protocol:

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- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or outside of containment.
- Ventilate: Ensure the fume hood is operating at maximum capacity.
- Protect: Don appropriate PPE, including respiratory protection if necessary.
- Contain: Cover the spill with an inert absorbent material like sand, vermiculite, or a commercial chemical absorbent.[8][17] Do not use combustible materials like paper towels to absorb large quantities of the neat material.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.[7]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

First Aid Measures:

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Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[7][9]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of cool running water for at least 15 minutes.[10][18] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle, continuous stream of water for at least 15 minutes, holding the eyelids open.[7][18] Remove contact lenses if present and easy to do.[7][8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the person is conscious and alert, they may drink a small amount of water. Call a poison control center or seek immediate medical attention.[8][19]

Disposal Considerations

(2-Ethynylphenyl)methanamine and any materials contaminated with it must be treated as hazardous waste.

- Waste Streams: Maintain separate, clearly labeled, and sealed waste containers for solid waste (contaminated PPE, absorbent materials) and liquid waste (reaction residues, contaminated solvents).
- Professional Disposal: All waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[7][10] Under no circumstances should this chemical be discharged into drains or the environment.[7]

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